

7-Chloro-1H-pyrazolo[3,4-c]pyridine basic properties

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Compound of Interest

Compound Name: 7-Chloro-1H-pyrazolo[3,4-c]pyridine

CAS No.: 76006-11-6

Cat. No.: B1590642

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An In-depth Technical Guide to the Basic Properties of **7-Chloro-1H-pyrazolo[3,4-c]pyridine**

Introduction

The pyrazolo[3,4-c]pyridine scaffold is a privileged heterocyclic motif in medicinal chemistry and drug discovery. Its structural resemblance to endogenous purines allows it to function as a bioisostere, interacting with a wide array of biological targets, including kinases and other ATP-binding proteins.^[1] Consequently, derivatives of this scaffold have shown promise in the development of treatments for cancer, neurological disorders, and inflammatory diseases.^[2]

Among the various substituted pyrazolo[3,4-c]pyridines, **7-Chloro-1H-pyrazolo[3,4-c]pyridine** (CAS No: 76006-11-6) serves as a particularly valuable and versatile intermediate. The presence of a strategically positioned chlorine atom at the 7-position provides a reactive handle for a multitude of cross-coupling reactions, enabling the systematic elaboration of the core structure. This guide offers a comprehensive overview of the fundamental properties, synthesis, reactivity, and applications of this key building block for researchers and professionals in drug development.

Physicochemical and Structural Properties

7-Chloro-1H-pyrazolo[3,4-c]pyridine is a white crystalline solid at room temperature.^[3] Its core structure consists of a fused pyrazole and pyridine ring system. The key physicochemical properties are summarized in the table below.

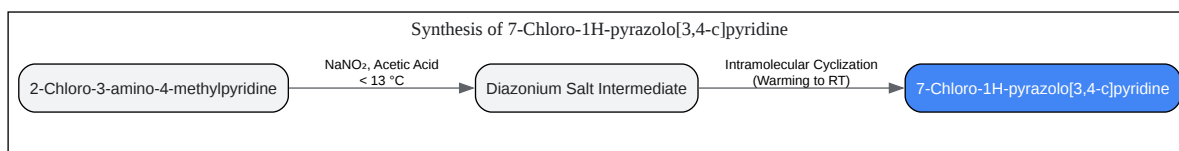
Property	Value	Source
CAS Number	76006-11-6	[3]
Molecular Formula	C ₆ H ₄ ClN ₃	[2]
Molecular Weight	153.57 g/mol	[2]
Monoisotopic Mass	153.00937 Da	[4]
IUPAC Name	7-chloro-1H-pyrazolo[3,4-c]pyridine	N/A
InChI Key	LGYXPMDWRGMZCV-UHFFFAOYSA-N	[4]
SMILES	<chem>C1=CN=C(C2=C1C=NN2)Cl</chem>	[4]
Predicted XlogP	1.4	[4]
Form	Solid	

Synthesis of 7-Chloro-1H-pyrazolo[3,4-c]pyridine

The synthesis of the pyrazolo[3,4-c]pyridine core is typically achieved through the cyclization of appropriately substituted pyridine precursors. One established method involves the diazotization of an aminopyridine followed by intramolecular cyclization.

Synthetic Workflow Diagram

The following diagram illustrates a typical synthetic pathway from a substituted aminopyridine.



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Caption: Synthetic route to **7-Chloro-1H-pyrazolo[3,4-c]pyridine**.

Detailed Experimental Protocol

This protocol is adapted from a procedure described for the synthesis of **7-Chloro-1H-pyrazolo[3,4-c]pyridine**.^[3] The causality behind key steps is explained to provide field-proven insight.

Objective: To synthesize **7-Chloro-1H-pyrazolo[3,4-c]pyridine** from 2-chloro-3-amino-4-methylpyridine.

Materials:

- 2-chloro-3-amino-4-methylpyridine (71.1 mmol)
- Sodium nitrite (NaNO₂) (107 mmol)
- Potassium acetate (92 mmol)
- Acetic acid (200 mL)
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Hexane
- Silica gel

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 2-chloro-3-amino-4-methylpyridine (10.14 g, 71.1 mmol) and potassium acetate (9.02 g, 92 mmol) in acetic acid (200 mL).
 - **Scientist's Insight:** Acetic acid serves as both the solvent and the acidic medium required for the formation of nitrous acid in situ. Potassium acetate acts as a buffer.
- **Diazotization:** Cool the solution in an ice bath to maintain an internal temperature below 13 °C. Slowly add a solution of sodium nitrite (7.36 g, 107 mmol) in water (30 mL) dropwise.
 - **Scientist's Insight:** The dropwise addition at low temperature is critical to control the exothermic reaction and prevent the premature decomposition of the unstable diazonium salt intermediate.
- **Cyclization:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 66 hours.
 - **Scientist's Insight:** The extended reaction time at room temperature facilitates the intramolecular cyclization, leading to the formation of the pyrazole ring.
- **Work-up and Extraction:** Concentrate the reaction mixture under reduced pressure. Carefully neutralize the residue with a saturated sodium bicarbonate solution until alkaline. Extract the aqueous layer with ethyl acetate.
 - **Scientist's Insight:** Neutralization is necessary to remove acetic acid and precipitate the product, which is then extracted into an organic solvent.
- **Purification:** Combine the organic extracts, dry over anhydrous sulfate, and evaporate the solvent. Adsorb the crude product onto silica gel. Purify by flash column chromatography using a gradient of ethyl acetate in hexane (0% to 100%).^[3]
 - **Scientist's Insight:** Chromatography is essential to separate the desired product from unreacted starting materials and side products, yielding the pure, white crystalline **7-chloro-1H-pyrazolo[3,4-c]pyridine**.^[3]

- Characterization: The final product can be characterized by mass spectrometry, which should show peaks at $m/z = 153.9$ and 155.9 , corresponding to the $[M+H]^+$ ions for the ^{35}Cl and ^{37}Cl isotopes, respectively.[3]

Chemical Reactivity and Derivatization

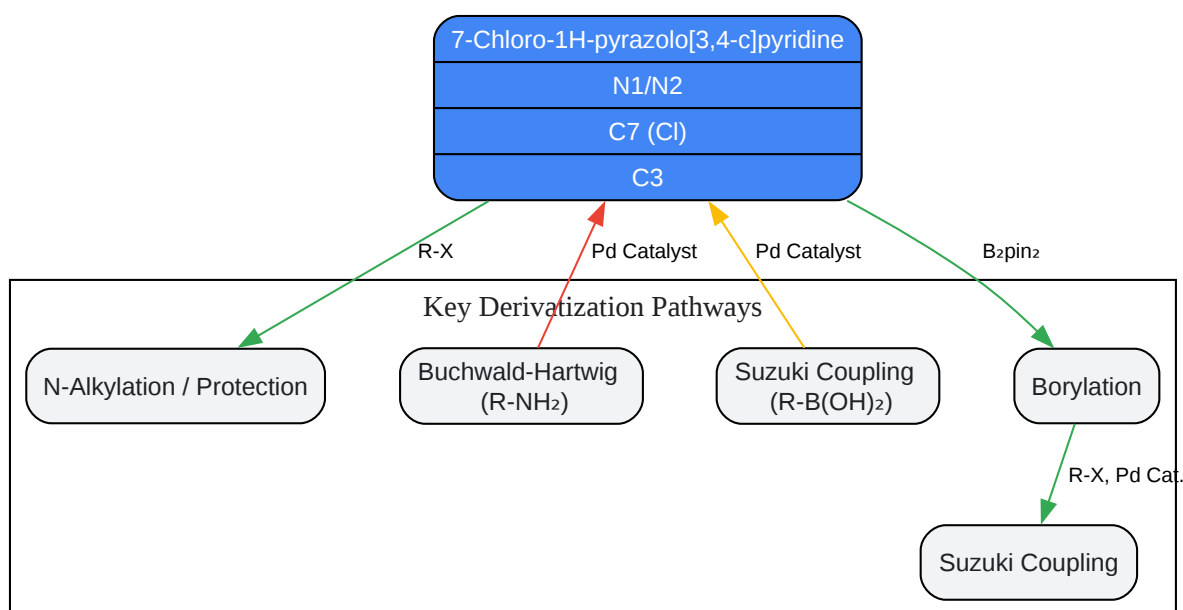
The utility of **7-Chloro-1H-pyrazolo[3,4-c]pyridine** in drug discovery stems from its capacity for selective functionalization at multiple positions. The pyrazole ring offers two nitrogen atoms (N-1 and N-2) for alkylation or protection, while the chloro-substituent at C-7 is a prime site for transition metal-catalyzed cross-coupling reactions.

Key Reaction Vectors

Recent studies have demonstrated the selective elaboration of the related 5-halo-1H-pyrazolo[3,4-c]pyridine scaffold, and similar principles apply to the 7-chloro isomer.[1]

- N-1/N-2 Functionalization: The pyrazole nitrogens can be selectively protected or alkylated, which not only prevents unwanted side reactions but also provides a vector for introducing additional functionality.[1]
- C-7 Cross-Coupling: The C-7 chlorine atom is readily displaced via palladium-catalyzed reactions such as Suzuki-Miyaura (for C-C bond formation) and Buchwald-Hartwig amination (for C-N bond formation).[1] This allows for the introduction of a wide range of aryl, heteroaryl, and amino substituents.
- C-3 Functionalization: The C-3 position can be functionalized through borylation followed by Suzuki-Miyaura cross-coupling.[1]

Derivatization Strategy Diagram



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Caption: Major reaction vectors for elaborating the core scaffold.

Applications in Drug Discovery

Pyrazolo[3,4-c]pyridine compounds are recognized as potent inhibitors of various kinases, including Glycogen Synthase Kinase-3 (GSK-3) and Cyclin-Dependent Kinases (CDKs).^[2] Their structural similarity to purines allows them to compete for the ATP-binding site of these enzymes.^[1] The ability to rapidly generate diverse libraries of analogues from **7-Chloro-1H-pyrazolo[3,4-c]pyridine** makes it an invaluable starting point for fragment-based drug discovery (FBDD) campaigns aimed at developing novel therapeutics.^[1]

Safety and Handling

While specific toxicity data for **7-Chloro-1H-pyrazolo[3,4-c]pyridine** is not readily available, related chloro-substituted heterocyclic compounds are often classified as acute toxicants and irritants. Standard laboratory precautions should be observed, including the use of personal

protective equipment (gloves, safety glasses, lab coat) and handling in a well-ventilated fume hood.

References

- 7-Chloro-1H-pyrazolo[4,3-b]pyridine | C₆H₄ClN₃ | CID 13747176. PubChem. [\[Link\]](#)
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